

Personal protective equipment for handling Decanophenone

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Compound of Interest

Compound Name: Decanophenone

Cat. No.: B1668281

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Essential Safety and Handling Guide for Decanophenone

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Decanophenone**. The following procedures are designed to ensure a safe laboratory environment and operational efficiency.

Personal Protective Equipment (PPE) and Safety Protocols

While **Decanophenone** is not classified as a hazardous substance under the OSHA 2012 Hazard Communication Standard, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.^[1]

Engineering Controls

- Ventilation: Work in a well-ventilated area.^[1]
- Eye Wash and Safety Shower: Ensure easy access to an emergency eye wash station and safety shower.

Personal Protective Equipment

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin and Body Protection:
 - Wear a lab coat or other appropriate protective clothing to prevent skin contact.
 - Use chemically resistant gloves. While specific breakthrough times for **Decanophenone** are not readily available due to its non-hazardous nature, nitrile or latex gloves are generally suitable for handling non-hazardous chemicals. Regularly inspect gloves for any signs of degradation or puncture.
- Respiratory Protection: Under normal conditions of use, respiratory protection is not required.[1] If the material is in a dusty form and there is a potential for airborne dust, a particle filter respirator may be used.[1]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[1] Do not breathe dust.[1] Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1] Store away from strong oxidizing agents, as they are incompatible.[1]

Spill and Disposal Procedures

- Spill Cleanup: In case of a spill, sweep up the solid material and shovel it into a suitable container for disposal.[1] Ensure adequate ventilation during cleanup.
- Disposal: As **Decanophenone** is a non-hazardous solid, it can typically be disposed of in a sanitary landfill.[2] However, it is crucial to consult and comply with all local, regional, and national waste disposal regulations.[1] Do not dispose of chemical waste in laboratory trash cans intended for general waste.[2] Collect the waste in a clearly labeled, non-leaking container marked as "non-hazardous".[3]

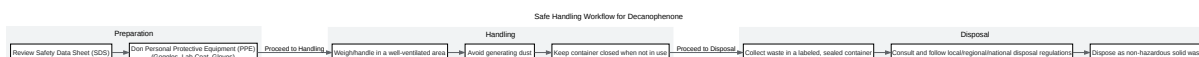
Physical and Chemical Properties

The following table summarizes key quantitative data for **Decanophenone**.

Property	Value	Source
Molecular Formula	C16H24O	--INVALID-LINK--
Molar Mass	232.36 g/mol	--INVALID-LINK--
Melting Point	34-36 °C (lit.)	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	168 °C at 5 mm Hg (lit.)	--INVALID-LINK--, --INVALID-LINK--
Flash Point	> 110 °C (> 230 °F)	--INVALID-LINK--
Water Solubility	0.4854 mg/L at 25 °C (est.)	--INVALID-LINK--
Appearance	White to almost white powder to crystal	--INVALID-LINK--

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **Decanophenone** from initial preparation to final disposal.



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Caption: Workflow for safe handling of **Decanophenone**.

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References

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- 2. sfasu.edu [sfasu.edu]
- 3. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
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